

# Molecular formula and IUPAC name of Polythiazide

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## Compound of Interest

Compound Name: Polythiazide

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## An In-depth Technical Guide to Polythiazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the diuretic and antihypertensive agent, **Polythiazide**. It covers its fundamental chemical properties, mechanism of action, and relevant experimental data to support further research and development.

## Chemical Identity and Properties

**Polythiazide** is a thiazide diuretic.<sup>[1]</sup> Its chemical structure and properties are fundamental to its pharmacological activity.

- Molecular Formula:  $C_{11}H_{13}ClF_3N_3O_4S_3$ <sup>[2][3][4]</sup>
- IUPAC Name: 6-chloro-2-methyl-3-[[[(2,2,2-trifluoroethyl)thio]methyl]-3,4-dihydro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide<sup>[1][2]</sup>

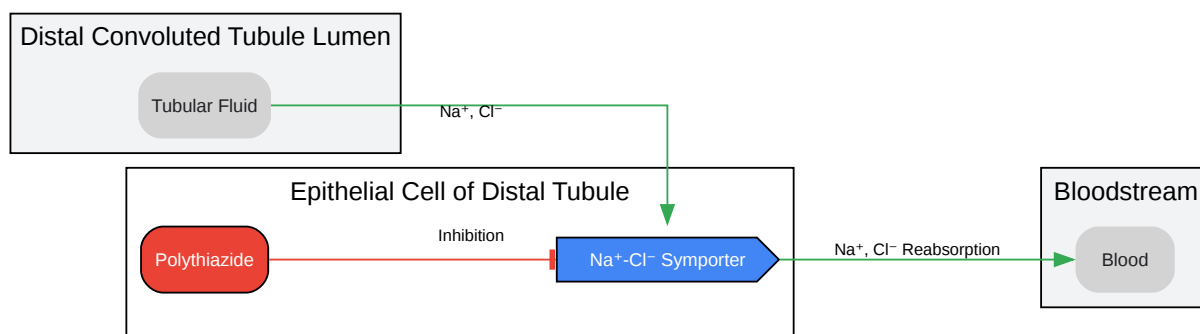
A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Polythiazide**

Property	Value	Source
Molar Mass	439.88 g/mol	[2][4][5]
Melting Point	202.5 °C	[5]
CAS Number	346-18-9	[2][3][5]
Appearance	Crystals from isopropanol	[5]
Solubility	Soluble in methanol and acetone. Practically insoluble in water and chloroform. Soluble in aqueous solutions made alkaline with carbonates or hydroxides of the alkali metals.	[5]

## Mechanism of Action: Inhibition of the Na<sup>+</sup>-Cl<sup>-</sup> Symporter

**Polythiazide** exerts its diuretic and antihypertensive effects by acting on the distal convoluted tubule of the nephron. The primary molecular target is the thiazide-sensitive sodium-chloride (Na<sup>+</sup>-Cl<sup>-</sup>) symporter. By inhibiting this transporter, **Polythiazide** blocks the reabsorption of sodium and chloride ions from the tubular fluid back into the blood. This leads to an increase in the excretion of sodium, chloride, and consequently water, resulting in diuresis. The reduction in extracellular fluid volume contributes to its antihypertensive effect.



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**Figure 1:** Mechanism of action of **Polythiazide**.

## Experimental Protocols

### 3.1. Preparation of **Polythiazide**

A method for the preparation of **Polythiazide** has been described in a US Patent. The synthesis involves the reaction of 2-methyl-3-( $\beta,\beta,\beta$ -trifluoroethylthiomethyl)-6-chloro-7-sulfamyl-3,4-dihydro-1,2,4-benzothiadiazine 1,1-dioxide with a suitable methylating agent.

Reference: McManus, J. M. (1961). U.S. Patent No. 3,009,911. Washington, DC: U.S. Patent and Trademark Office.[5]

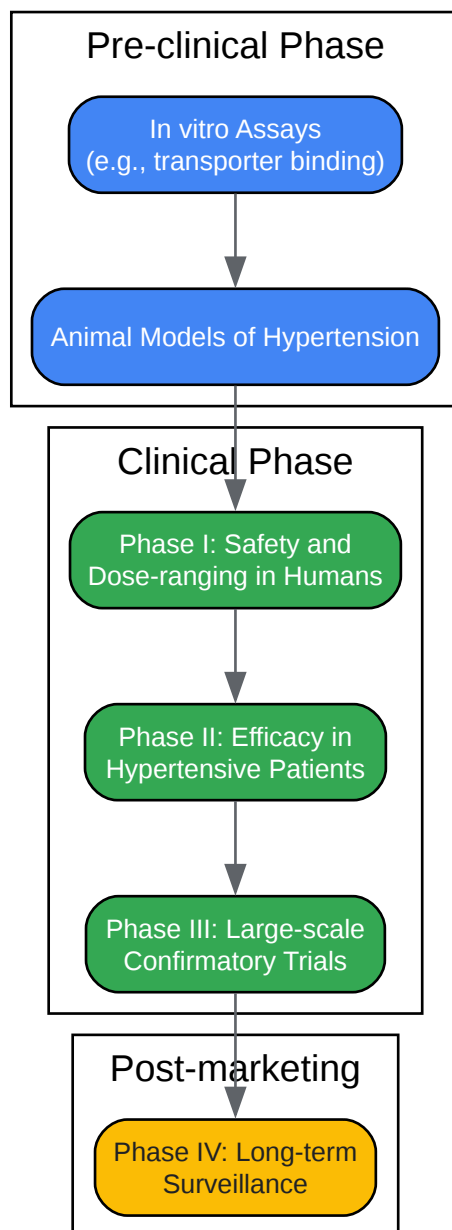
### 3.2. Analytical Profile

A comprehensive analytical profile of **Polythiazide**, including its description, has been published. This profile is essential for drug substance characterization and quality control.

Reference: Prasad, T. N. V. (1991). **Polythiazide**. In K. Florey (Ed.), Analytical Profiles of Drug Substances (Vol. 20, pp. 665-692). Academic Press.[5]

## Experimental Workflow for Efficacy Assessment

The antihypertensive efficacy of **Polythiazide** can be evaluated in preclinical and clinical settings. A general workflow for a clinical study is outlined below.



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**Figure 2:** General workflow for assessing the efficacy of **Polythiazide**.

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## References

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- To cite this document: BenchChem. [Molecular formula and IUPAC name of Polythiazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678995#molecular-formula-and-iupac-name-of-polythiazide]

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